

An In-depth Technical Guide to Pentanedioyl Dichloride (CAS: 2873-74-7)

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Compound of Interest

Compound Name: GLUTARYL CHLORIDE

Cat. No.: B1346644

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of pentanedioyl dichloride (CAS 2873-74-7), also known as **glutaryl chloride**. It is a highly reactive di-acyl chloride widely utilized as a bifunctional building block in organic synthesis. This document consolidates its chemical and physical properties, reactivity, synthesis, and key applications in the pharmaceutical, agrochemical, and polymer industries. Detailed experimental protocols, safety information, and graphical representations of its chemical utility are presented to support researchers and drug development professionals in its effective and safe application.

Chemical and Physical Properties

Pentanedioyl dichloride is the diacid chloride derivative of glutaric acid.^[1] It is typically a colorless to pale yellow liquid with a pungent odor.^{[2][3]} Commercial samples may appear darker.^[1] The compound is sensitive to moisture and reacts violently with water.^{[4][5]}

Compound Identification

This table summarizes the key identifiers for pentanedioyl dichloride.

Identifier	Value	Reference
CAS Number	2873-74-7	[1] [6]
IUPAC Name	pentanedioyl dichloride	[1] [7]
Synonyms	Glutaryl chloride, Glutaroyl chloride, Glutaryl dichloride, Glutaric acid dichloride, 1,3-Bis(chlorocarbonyl)propane	[6] [7] [8]
Molecular Formula	C ₅ H ₆ Cl ₂ O ₂	[1] [7]
Molecular Weight	169.00 g/mol	[7]
InChI Key	YVOFTMXWTWHRBH-UHFFFAOYSA-N	[6] [7]
SMILES	<chem>C(CC(=O)Cl)CC(=O)Cl</chem>	[1] [7]
EC Number	220-711-1	[1]
MDL Number	MFCD00000755	[8]

Physical and Chemical Data

Quantitative physical and chemical properties are crucial for experimental design.

Property	Value	Reference
Appearance	Colorless to light orange to yellow clear liquid	[8]
Density	1.324 g/mL at 25 °C	[9]
Boiling Point	216 - 219 °C	[1][8][9]
Refractive Index	n _{20/D} 1.470 - 1.472	[8][9]
Flash Point	106 °C (223 °F)	[1][10]
Vapor Pressure	0.13 mmHg at 25°C	[11]
Solubility	Soluble in organic solvents (ether, chloroform, benzene, toluene); reacts violently with water.	[2][4]

Reactivity and Core Applications

As a di-acyl chloride, pentanedioyl dichloride's reactivity is dominated by the two electrophilic carbonyl carbons. It readily undergoes nucleophilic acyl substitution with a variety of nucleophiles, making it a versatile cross-linking agent and monomer.[2][3]

Its primary applications stem from this reactivity:

- **Polymer Synthesis:** It serves as a monomer in polycondensation reactions with diamines to form polyamides and with diols to form polyesters.[8]
- **Pharmaceutical and Agrochemical Synthesis:** It is used to introduce the five-carbon glutaryl linker into complex molecules, serving as a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals.[2][3][8]
- **Organic Synthesis:** It acts as an effective acylating agent to produce esters, amides, and other derivatives of glutaric acid.[2][8]

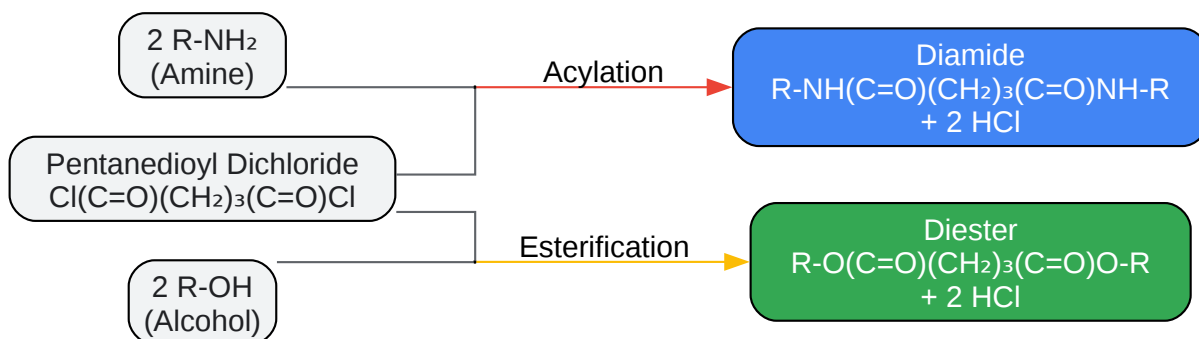


Diagram 1: General Reactivity of Pentanedioyl Dichloride

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Diagram 1: General Reactivity of Pentanedioyl Dichloride

Experimental Protocols

The following are generalized protocols for reactions involving pentanedioyl dichloride. Researchers must adapt these procedures to specific substrates and scales, adhering to all institutional safety guidelines.

Synthesis of N,N'-diethyl-glutaramide (Amide Formation)

Objective: To synthesize a diamide via the reaction of pentanedioyl dichloride with an amine.

Materials:

- Pentanedioyl dichloride (1 eq)
- Ethylamine (2.2 eq), 70% solution in water
- Dichloromethane (DCM)
- Sodium hydroxide (NaOH), 10% aqueous solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)

- Stir plate, round-bottom flask, separatory funnel, rotary evaporator

Procedure:

- **Reaction Setup:** Dissolve pentanedioyl dichloride (1 eq) in DCM in a round-bottom flask equipped with a magnetic stir bar. Cool the flask in an ice bath (0 °C).
- **Nucleophilic Addition:** Slowly add the ethylamine solution (2.2 eq) to the stirred DCM solution. A white precipitate may form. Allow the reaction to stir at 0 °C for 30 minutes and then warm to room temperature for 1 hour.
- **Workup:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with 10% NaOH solution, water, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the filtrate using a rotary evaporator to yield the crude product.
- **Purification:** The crude N,N'-diethyl-glutaramide can be purified by recrystallization or column chromatography.

Interfacial Polymerization of a Polyamide (Nylon 5,10 Analog)

Objective: To synthesize a polyamide through the interfacial reaction between a diamine and pentanedioyl dichloride. This method is a classic demonstration of step-growth polymerization.

Materials:

- **Aqueous Phase:** 1,6-Hexanediamine (1 eq), Sodium Carbonate (Na_2CO_3) (2 eq), Water.
- **Organic Phase:** Pentanedioyl dichloride (1 eq), Dichloromethane (DCM) or Hexane.
- Beaker, glass rod, tweezers.

Procedure:

- **Prepare Aqueous Phase:** In a beaker, dissolve 1,6-hexanediamine and sodium carbonate in water. The carbonate acts as an acid scavenger for the HCl byproduct.

- **Prepare Organic Phase:** Dissolve pentanedioyl dichloride in an equal volume of a water-immiscible organic solvent like DCM.
- **Initiate Polymerization:** Carefully pour the organic phase down the side of the beaker containing the aqueous phase to form two distinct layers. A polymer film will form instantly at the interface.
- **Extract Polymer:** Using tweezers or a glass rod, gently grasp the polymer film at the center of the interface and pull it upwards. A continuous rope of the polyamide can be drawn out.
- **Wash and Dry:** Wash the collected polymer rope thoroughly with water and then with ethanol or acetone to remove unreacted monomers and salts. Allow the polymer to dry completely in a fume hood or a vacuum oven at low heat.

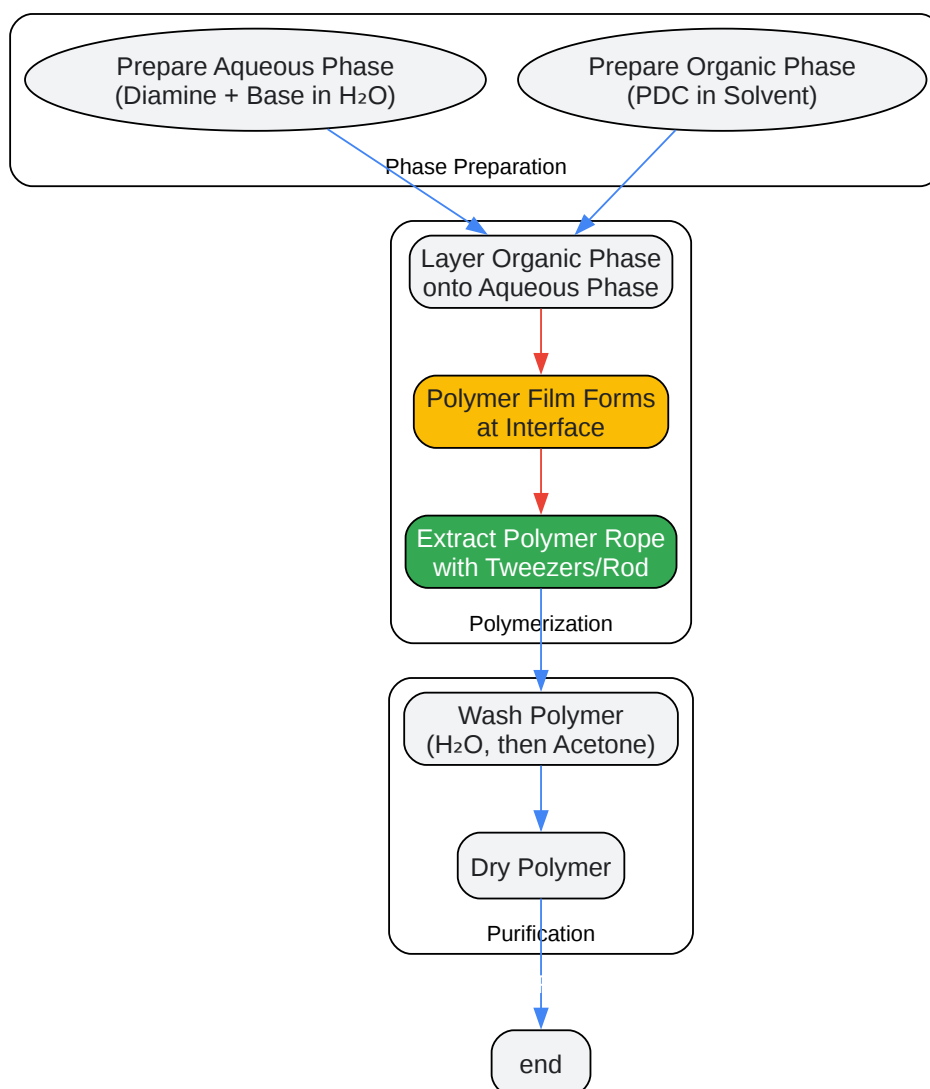


Diagram 2: Workflow for Interfacial Polyamide Synthesis

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Diagram 2: Workflow for Interfacial Polyamide Synthesis

Synthesis Pathway and Applications

Pentanedioyl dichloride is synthesized from glutaric acid, a common dicarboxylic acid. The transformation is typically achieved using standard chlorinating agents. Its subsequent reactions lead to a wide array of valuable products.

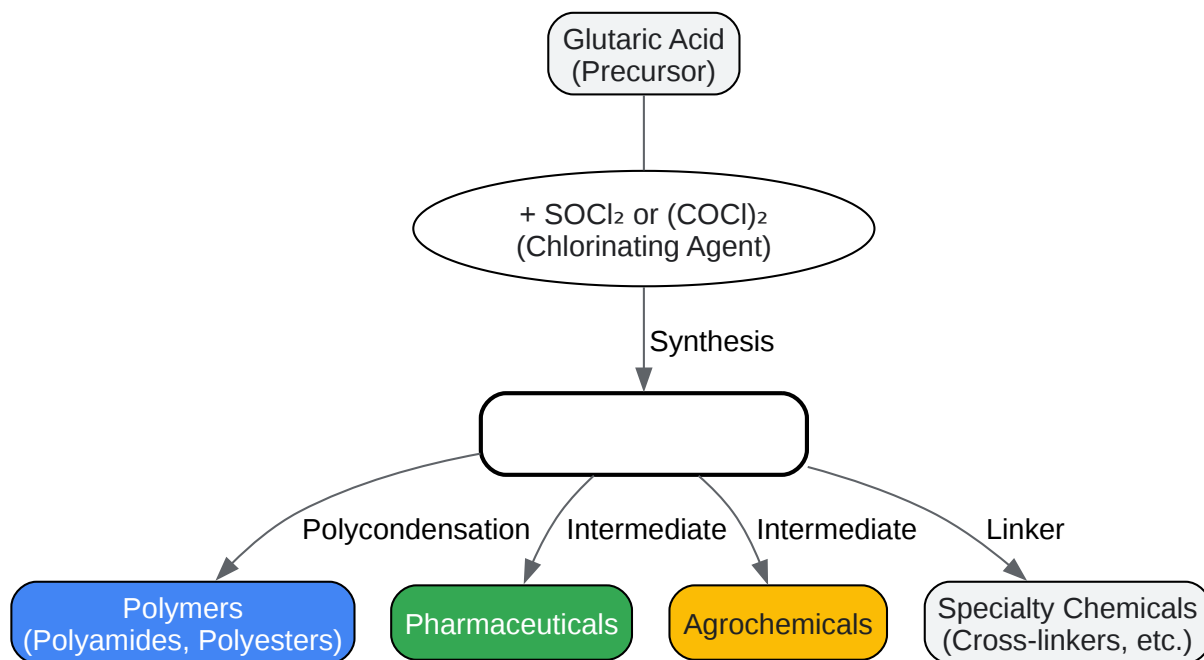


Diagram 3: Synthesis and Application Pathway

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Diagram 3: Synthesis and Application Pathway

Safety and Handling

Pentanedioyl dichloride is a corrosive and toxic compound that must be handled with extreme care in a well-ventilated fume hood.^[3] It causes severe skin burns and eye damage and is toxic if swallowed.^{[7][12]} It is also a lachrymator, meaning it irritates the eyes and causes tearing.^{[4][12]}

GHS Hazard Information

Hazard Class	Code	Description	Reference
Acute Toxicity, Oral	H301	Toxic if swallowed	[7] [12]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	[7] [12]
Water Reactivity	EUH014	Reacts violently with water	[5]

Handling and Storage

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and eye/face protection. A NIOSH/MSHA-approved respirator may be required for certain operations.[\[5\]](#)
- Handling: Use only in a well-ventilated area or under a chemical fume hood.[\[3\]](#) Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Keep away from water and moisture.
- Storage: Store in a cool, dry place in a tightly sealed container.[\[8\]](#) Store locked up. The compound is moisture-sensitive and should be stored under an inert atmosphere (e.g., nitrogen).[\[13\]](#)
- Spills: Absorb spills with inert material (e.g., sand, silica gel) and place in a suitable container for disposal. Do not use water for cleanup.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek urgent medical attention.[\[5\]](#)[\[12\]](#)
- Skin Contact: Immediately remove all contaminated clothing and wash skin with soap and plenty of water. Seek urgent medical attention.[\[5\]](#)[\[12\]](#)
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek urgent medical attention.[\[5\]](#)[\[12\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a physician immediately.[5][12]

This guide is intended for informational purposes for qualified professionals. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.[5][12]

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